

Synthesis of Ethylenediamine sulfate from sulfuric acid

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Compound of Interest

Compound Name: *Ethylenediamine sulfate*

Cat. No.: *B1220251*

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Application Note: Synthesis of Ethylenediamine Sulfate

Introduction

Ethylenediamine sulfate is an organic salt formed from the reaction of ethylenediamine and sulfuric acid.^[1] It presents as a white to almost-white crystalline powder that is soluble in water and hygroscopic.^[1] This compound serves as a versatile precursor in the synthesis of various chemicals and pharmaceuticals.^[1] It also finds applications in agriculture as a chelating agent for micronutrients and in biotechnology for protein solubilization.^[1] The synthesis is a straightforward acid-base neutralization reaction that is highly exothermic, necessitating careful temperature control.^[1]

Experimental Protocol

This protocol details the laboratory-scale synthesis of **ethylenediamine sulfate** through the direct acid-base neutralization of ethylenediamine with sulfuric acid.^[1]

Materials:

- Ethylenediamine (99% purity)^[2]
- Concentrated Sulfuric Acid (96.8% concentration)^[2]

- Ethanol (99% purity)[2]
- Diethyl Ether[2]
- Distilled Water
- Ice

Equipment:

- 4 L Beaker[2]
- Ice Bath[2]
- Magnetic Stirrer and Stir Bar
- Dropping Funnel
- Vacuum Filtration Apparatus (Buchner funnel, filter flask)
- Filter Paper
- Mortar and Pestle[2]

Procedure:

- Reaction Setup: Place a 4 L beaker in an ice bath situated on a magnetic stirrer.
- Initial Mixture: Add 750 mL of 99% ethanol and 178 mL (2.66 moles) of 99% ethylenediamine to the beaker. Begin stirring the mixture.[2]
- Acid Addition: Slowly add 145 mL (2.64 moles) of 96.8% concentrated sulfuric acid to the mixture dropwise using a dropping funnel.[2] Caution: This reaction is highly exothermic, and the temperature must be maintained between 0-10°C with continuous ice cooling.[1]
- Viscosity Management: As the ethylenediammonium sulfate precipitate forms, the mixture will become increasingly viscous. Add two separate 250 mL portions of ethanol to maintain a stirrable consistency.[2]

- **Product Isolation:** Once the acid addition is complete, isolate the solid product by vacuum filtration.^[2]
- **Washing:** Wash the collected crystals sequentially with 375 mL of 99% ethanol and 250 mL of diethyl ether to remove any residual impurities.^[2]
- **Drying and Processing:** Air-dry the resulting colorless **ethylenediamine sulfate**. The final product can be ground into a fine powder using a mortar and pestle.^[2]

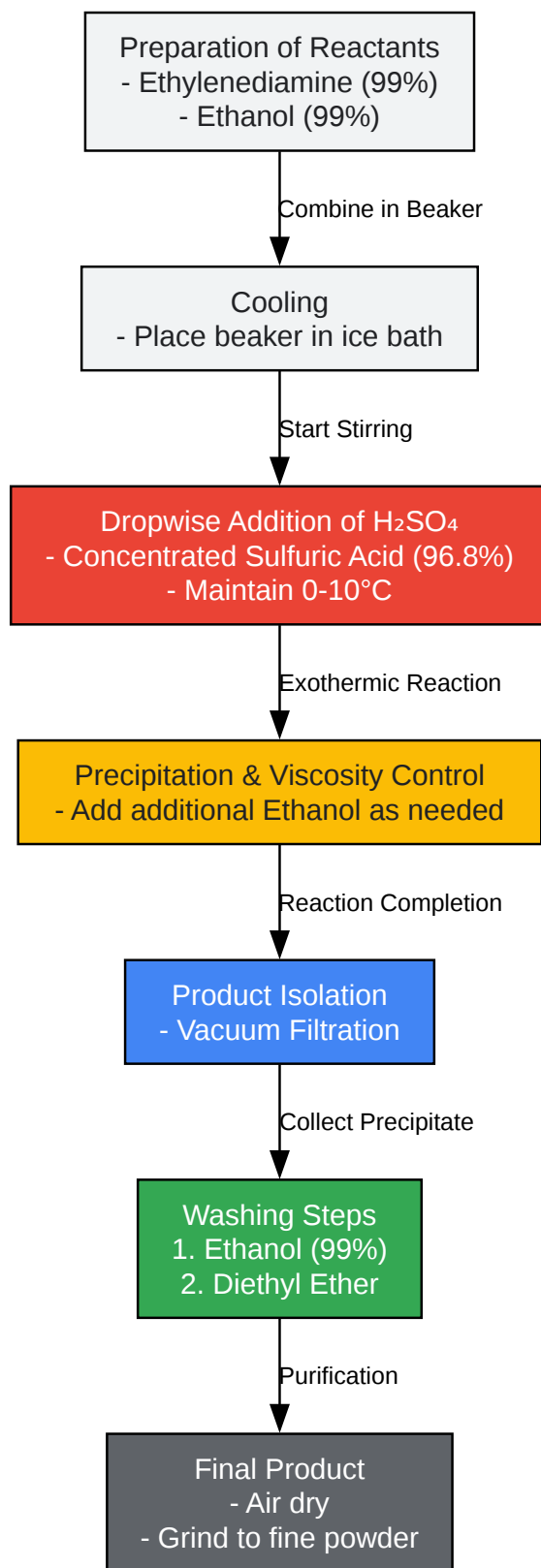
Data Presentation

The following table summarizes the quantitative data for the synthesis of **ethylenediamine sulfate**.

Parameter	Value	Reference
Reactants		
Ethylenediamine (99%)	178 mL (2.66 moles)	^[2]
Sulfuric Acid (96.8%)	145 mL (2.64 moles)	^[2]
Solvents & Washing Agents		
Initial Ethanol (99%)	750 mL	^[2]
Additional Ethanol (99%)	2 x 250 mL	^[2]
Washing Ethanol (99%)	375 mL	^[2]
Washing Diethyl Ether	250 mL	^[2]
Reaction Conditions		
Temperature	0-10°C (Ice Bath)	^[1]
Molar Ratio (EDA:H ₂ SO ₄)	~1:1	^[1]
Product		
Ethylenediamine Sulfate	320 g (2.05 moles)	^[2]
Yield	77%	^[2]

Experimental Workflow

The synthesis of **ethylenediamine sulfate** follows a controlled, multi-step process involving reaction, precipitation, and purification. The workflow diagram below illustrates the logical sequence of these steps.



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Workflow for **Ethylenediamine Sulfate** Synthesis.

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References

- 1. Buy Ethylenediamine sulfate | 22029-36-3 [smolecule.com]
- 2. rsc.org [rsc.org]
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